

SIB-1757 stability in solution and storage conditions.

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Compound of Interest

Compound Name: SIB-1757

Cat. No.: B1681668

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SIB-1757: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **SIB-1757**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I store the solid (powder) form of **SIB-1757** upon receipt?

A: Upon receipt, the solid form of **SIB-1757** should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.^{[1][2]} For shorter periods, storage at 4°C is viable for up to 2 years.^[1]

Q2: What is the best solvent for dissolving **SIB-1757**?

A: Dimethyl sulfoxide (DMSO) is the most effective solvent for **SIB-1757**, achieving concentrations as high as 12.5-43 mg/mL.^{[1][3]} Other organic solvents like DMF (14 mg/mL) and Ethanol (5-8.6 mg/mL) can also be used.^{[3][4]} The compound is practically insoluble in water and has very low solubility in PBS (pH 7.2) at 0.11 mg/mL.^[4]

Q3: My **SIB-1757** is not dissolving completely in DMSO. What can I do?

A: If you encounter solubility issues, gentle warming (up to 60°C) and sonication are recommended to facilitate dissolution.[1][2] It is also critical to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can significantly reduce the solubility of **SIB-1757**. [3]

Q4: How should I prepare a stock solution?

A: To prepare a stock solution, use fresh, anhydrous DMSO. For example, to create a 10 mM stock solution, you would dissolve 10 mg of **SIB-1757** (Formula Weight: 213.24 g/mol) in 4.6896 mL of DMSO.[1] It is recommended to vortex and, if necessary, sonicate or warm the solution to ensure it is fully dissolved and clear.

Q5: How should I store my **SIB-1757** stock solutions?

A: For optimal stability, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[1][3] Store these aliquots at -80°C.

Q6: What is the stability of **SIB-1757** in solution?

A: When stored in a solvent at -80°C, **SIB-1757** stock solutions are stable for up to 6 months to a year.[1][3] If stored at -20°C, the stability is reduced to approximately one month.[1][3] For in-vivo experiments where the compound is mixed into aqueous solutions with carriers like PEG300, Tween80, or corn oil, the mixed solution should be used immediately for best results. [3]

Data Summary

Solubility Data

Solvent	Concentration	Notes
DMSO	5.5 - 43 mg/mL	Sonication and warming may be required. Use fresh, anhydrous DMSO. [1] [2] [3] [4]
DMF	14 mg/mL	Considered poorly soluble. [4]
Ethanol	5 - 8.6 mg/mL	
PBS (pH 7.2)	0.11 mg/mL	
Water	Insoluble	

Storage Conditions

Form	Storage Temperature	Duration	Recommendations
Powder (Solid)	-20°C	3 years	Recommended for long-term storage. [1] [2]
4°C	2 years	Suitable for shorter-term storage. [1]	
In Solvent	-80°C	6 - 12 months	Recommended for stock solutions. Aliquot to avoid freeze-thaw cycles. [1] [3]
-20°C	1 month	For short-term solution storage. [1] [3]	

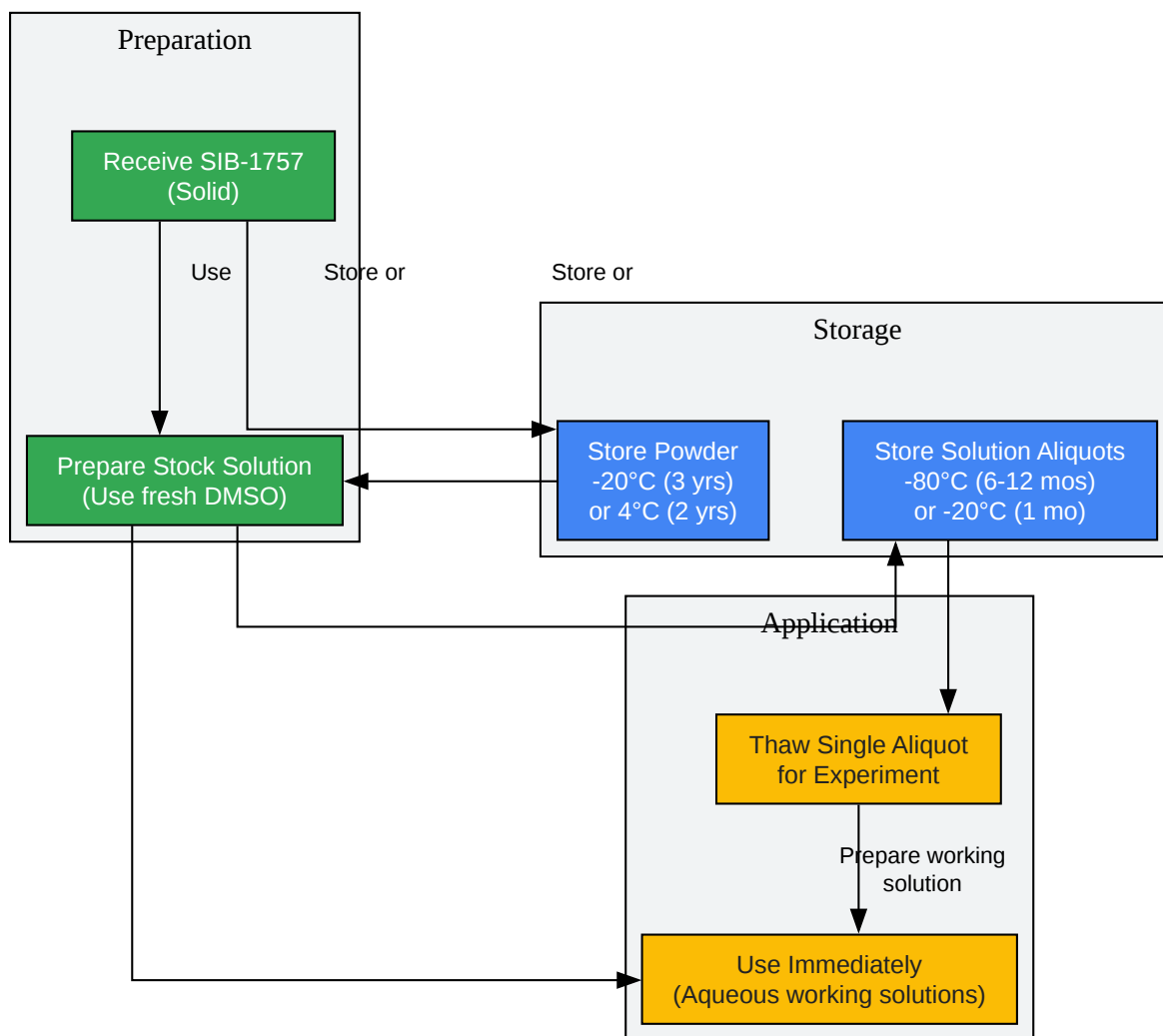
Protocols & Workflows

Protocol: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh out the desired amount of **SIB-1757** powder (Formula Weight: 213.24 g/mol). For instance, 5 mg.

- Solvent Addition: Using the formula: $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$, calculate the required volume of DMSO. For 5 mg at 10 mM, this is 2.345 mL.
- Dissolution: Add the calculated volume of fresh, anhydrous DMSO to the **SIB-1757** powder.
- Mixing: Vortex the solution thoroughly. If particulates remain, sonicate the vial or warm it gently to 60°C until the solution is clear.^[1]
- Storage: Aliquot the clear stock solution into single-use, light-protected vials. Store immediately at -80°C for long-term stability.

Recommended Handling Workflow



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Caption: Recommended workflow for handling and storing **SIB-1757**.

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